

Butylparaben-d9 supplier and certificate of analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butylparaben-d9

Cat. No.: B565421

[Get Quote](#)

Butylparaben-d9: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Butylparaben-d9**, a deuterated analog of Butylparaben. This document outlines its suppliers, analytical specifications, and, most importantly, its application as an internal standard in quantitative analytical methods. Furthermore, this guide delves into the known biological signaling pathways affected by its non-deuterated counterpart, Butylparaben, offering crucial context for researchers in toxicology and drug development.

Butylparaben-d9: Supplier Information and Certificate of Analysis

Butylparaben-d9 is primarily utilized as an internal standard in analytical chemistry, particularly in mass spectrometry-based methods, to ensure accurate quantification of Butylparaben in various matrices. Several chemical suppliers offer this deuterated compound. Below is a summary of typical product specifications.

Table 1: Representative Supplier Information for **Butylparaben-d9**

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Storage Conditions
MedChemExpress	1216904-65-2	C ₁₁ H ₅ D ₉ O ₃	203.28	>98%	2-8°C
Santa Cruz Biotechnology	1216904-65-2	C ₁₁ H ₅ D ₉ O ₃	203.28	>98%	2-8°C
LGC Standards	1216904-65-2	C ₁₁ H ₅ D ₉ O ₃	203.28	>95% (HPLC)	+4°C
Pharmaffiliates	1216904-65-2	C ₁₁ H ₅ D ₉ O ₃	203.28	Not specified	2-8°C Refrigerator

A Certificate of Analysis (CoA) is a critical document that provides detailed information about the quality and purity of a chemical standard. While a specific CoA for a purchased lot should always be consulted, a representative CoA for Butylparaben would include the following information.

Table 2: Representative Certificate of Analysis - Butylparaben

Parameter	Specification	Result
Product Name	Butylparaben	Butylparaben
Catalog Number	S4584	S458401
CAS Number	94-26-8	94-26-8
Molecular Formula	C ₁₁ H ₁₄ O ₃	C ₁₁ H ₁₄ O ₃
Molecular Weight	194.23	194.23
Appearance	White to off-white solid	Conforms
Purity (HPLC)	≥98.0%	99.5%
¹ H NMR	Conforms to structure	Conforms
Mass Spectrum	Conforms to structure	Conforms
Solubility	Soluble in DMSO	Soluble
Storage	Store at room temperature	Recommended

Note: This is a representative CoA for the non-deuterated Butylparaben. A CoA for **Butylparaben-d9** would have a different molecular weight and CAS number as listed in Table 1.

Experimental Protocols: Quantification of Parabens Using Butylparaben-d9 as an Internal Standard

The primary application of **Butylparaben-d9** is as an internal standard for the accurate quantification of Butylparaben in complex samples such as cosmetics, environmental water, and biological tissues. The following is a generalized experimental protocol based on common liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods.

Sample Preparation

- Extraction:

- For solid samples (e.g., cosmetics, tissues): Weigh a known amount of the homogenized sample (e.g., 0.1-1.0 g) into a centrifuge tube. Add a suitable extraction solvent (e.g., methanol, acetonitrile, or a mixture thereof).
- For liquid samples (e.g., water, urine): Take a known volume of the sample (e.g., 1-10 mL).
- Internal Standard Spiking: Add a known amount of **Butylparaben-d9** solution in a suitable solvent to each sample, standard, and blank. The concentration of the internal standard should be in the mid-range of the calibration curve.
- Vortex and Centrifuge: Vortex the samples vigorously for 1-2 minutes to ensure thorough mixing and extraction. Centrifuge at a high speed (e.g., 10,000 x g) for 10-15 minutes to pellet any solid debris.
- Supernatant Collection: Carefully collect the supernatant containing the extracted parabens and the internal standard.
- Filtration/Purification (Optional): If necessary, filter the supernatant through a 0.22 µm syringe filter to remove any remaining particulate matter. For complex matrices, a solid-phase extraction (SPE) clean-up step may be required.
- Dilution: Dilute the final extract with the mobile phase to a concentration within the calibration range of the instrument.

LC-MS/MS Analysis

- Chromatographic System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column is commonly used for paraben analysis.
- Mobile Phase: A gradient of water (often with a small amount of formic acid or ammonium acetate) and an organic solvent like methanol or acetonitrile.
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in multiple reaction monitoring (MRM) mode.

- Ionization Source: Electrospray ionization (ESI) in negative ion mode is typically used for parabens.

Table 3: Example LC-MS/MS Parameters for Butylparaben and **Butylparaben-d9**

Parameter	Butylparaben	Butylparaben-d9
Precursor Ion (m/z)	193.1	202.1
Product Ion 1 (m/z)	92.0	97.0
Product Ion 2 (m/z)	137.0	141.0
Collision Energy (eV)	Varies by instrument	Varies by instrument
Cone Voltage (V)	Varies by instrument	Varies by instrument

Data Analysis

- Calibration Curve: Prepare a series of calibration standards with known concentrations of Butylparaben and a constant concentration of **Butylparaben-d9**.
- Peak Area Ratios: For each standard and sample, calculate the ratio of the peak area of Butylparaben to the peak area of **Butylparaben-d9**.
- Quantification: Plot the peak area ratios of the standards against their corresponding concentrations to generate a calibration curve. Use the linear regression equation of the calibration curve to determine the concentration of Butylparaben in the unknown samples based on their measured peak area ratios.

Signaling Pathways and Biological Activities of Butylparaben

While **Butylparaben-d9** is used as an analytical tool, its non-deuterated counterpart, Butylparaben, is known to interact with several biological signaling pathways, primarily acting as an endocrine-disrupting chemical (EDC). Understanding these pathways is crucial for interpreting toxicological and pharmacological data.

Estrogenic Activity

Butylparaben is a known xenoestrogen, meaning it can mimic the effects of estrogen in the body.[1] This activity is primarily mediated through its interaction with estrogen receptors (ER α and ER β).[2][3]



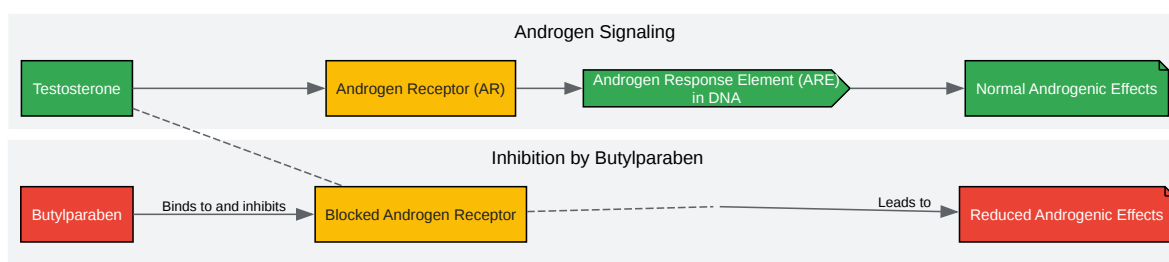
[Click to download full resolution via product page](#)

Caption: Butylparaben's estrogenic signaling pathway.

Upon binding to estrogen receptors, Butylparaben can induce conformational changes in the receptor, leading to its dimerization and translocation to the nucleus.[4] In the nucleus, the receptor-ligand complex binds to estrogen response elements (EREs) in the promoter regions of target genes, thereby modulating their transcription. This can lead to a range of estrogenic effects, including the proliferation of estrogen-sensitive breast cancer cells.[3]

Anti-androgenic Activity

In addition to its estrogenic effects, Butylparaben has been shown to exhibit anti-androgenic properties.[5] It can act as an antagonist to the androgen receptor (AR), thereby inhibiting the biological effects of androgens like testosterone.



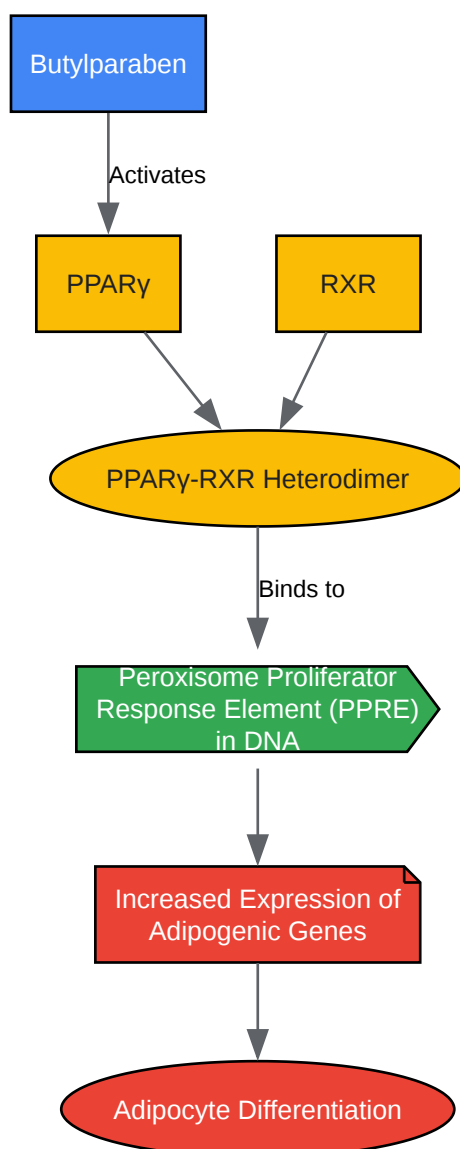
[Click to download full resolution via product page](#)

Caption: Butylparaben's anti-androgenic mechanism.

This inhibition of androgen signaling can have significant consequences, particularly on the male reproductive system, potentially leading to reduced sperm production and altered development of reproductive organs.[5]

PPAR γ Activation

Recent studies have indicated that Butylparaben can also activate the peroxisome proliferator-activated receptor-gamma (PPAR γ).[6][7] PPAR γ is a nuclear receptor that plays a key role in adipogenesis (fat cell formation) and lipid metabolism.



[Click to download full resolution via product page](#)

Caption: Butylparaben's activation of the PPARγ pathway.

By activating PPARγ, Butylparaben can promote the differentiation of pre-adipocytes into mature fat cells, potentially contributing to an increase in adipose tissue mass. This interaction highlights a potential role for Butylparaben in metabolic disruption.[6][7]

Conclusion

Butylparaben-d9 is an indispensable tool for researchers requiring accurate quantification of Butylparaben. Its use as an internal standard in LC-MS/MS and other analytical techniques is

well-established. Concurrently, a comprehensive understanding of the biological activities of Butylparaben is essential for professionals in toxicology, pharmacology, and drug development. The endocrine-disrupting properties of Butylparaben, mediated through estrogenic, anti-androgenic, and PPAR γ signaling pathways, underscore the importance of continued research into the safety and potential health effects of this widely used preservative. This technical guide provides a foundational resource for scientists working with **Butylparaben-d9** and investigating the biological implications of paraben exposure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. myessentialwoman.com [myessentialwoman.com]
- 2. n-butylparaben induces male reproductive disorders via regulation of estradiol and estrogen receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Estrogenic and anti-estrogenic activity of butylparaben, butylated hydroxyanisole, butylated hydroxytoluene and propyl gallate and their binary mixtures on two estrogen responsive cell lines (T47D-Kbluc, MCF-7) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Antiandrogenic properties of parabens and other phenolic containing small molecules in personal care products - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Methylparaben and butylparaben alter multipotent mesenchymal stem cell fates towards adipocyte lineage - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Methylparaben and butylparaben alter multipotent mesenchymal stem cell fates towards adipocyte lineage - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Butylparaben-d9 supplier and certificate of analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b565421#butylparaben-d9-supplier-and-certificate-of-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com